

Essential Safety and Logistical Information for Handling CH-223191

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For Researchers, Scientists, and Drug Development Professionals

This document provides immediate, essential information for the safe handling, storage, and disposal of **CH-223191**, a potent and specific antagonist of the Aryl Hydrocarbon Receptor (AhR).[1][2][3][4] Given that **CH-223191** is intended for research purposes only and should be considered hazardous, adherence to strict laboratory safety protocols is imperative.[2]

Chemical and Physical Properties

A summary of the key quantitative data for **CH-223191** is presented in the table below for easy reference and comparison.



Property	Value	Source
Molecular Weight	333.39 g/mol	[3]
Molecular Formula	C19H19N5O	[2][3]
Purity	≥95%	[2]
Appearance	Crystalline solid	[2]
Storage Temperature	-20°C	[2][5]
Stability	≥ 4 years at -20°C	[2]
Solubility	DMSO: ≥ 100 mg/mL	[4]
DMF: ~30 mg/mL	[2]	_
Ethanol: ~0.1 mg/mL	[2]	
CAS Number	301326-22-7	[2][3]

Operational Plan: Handling and Personal Protective Equipment (PPE)

CH-223191 should be handled with caution as its toxicological properties are not fully characterized.[2] The following procedural steps provide guidance for safe handling.

Personal Protective Equipment (PPE)

- Eye Protection: Wear chemical safety goggles or a face shield.
- Hand Protection: Use chemically resistant gloves (e.g., nitrile).
- Body Protection: A lab coat is mandatory. For procedures with a risk of splashing, consider additional protective clothing.
- Respiratory Protection: If working with the solid form where dust may be generated, use a NIOSH-approved respirator. All handling of the compound should be done in a wellventilated area, preferably a chemical fume hood.

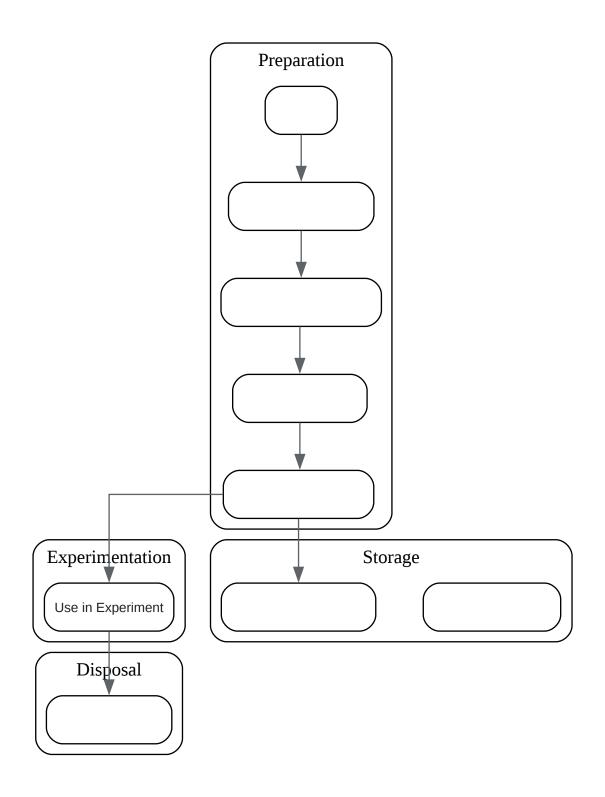


Step-by-Step Handling Protocol

- · Preparation of Stock Solutions:
 - CH-223191 is supplied as a crystalline solid.[2]
 - To prepare a stock solution, dissolve the compound in a suitable organic solvent such as DMSO, DMF, or ethanol.[2] The solubility is significantly higher in DMSO and DMF compared to ethanol.[2]
 - When preparing solutions, it is recommended to purge the solvent with an inert gas.[2]
 - For in vivo applications, a common formulation involves preparing a stock solution in
 DMSO and then diluting it with other vehicles like PEG300 and Tween-80 in saline.[4][5]
- Storage:
 - Store the solid compound at -20°C for long-term stability.[2][5]
 - Stock solutions in solvent can be stored at -80°C for up to a year, or at -20°C for up to one month. To avoid repeated freeze-thaw cycles, it is advisable to aliquot the stock solutions.
 [5]

Experimental Workflow for Handling CH-223191





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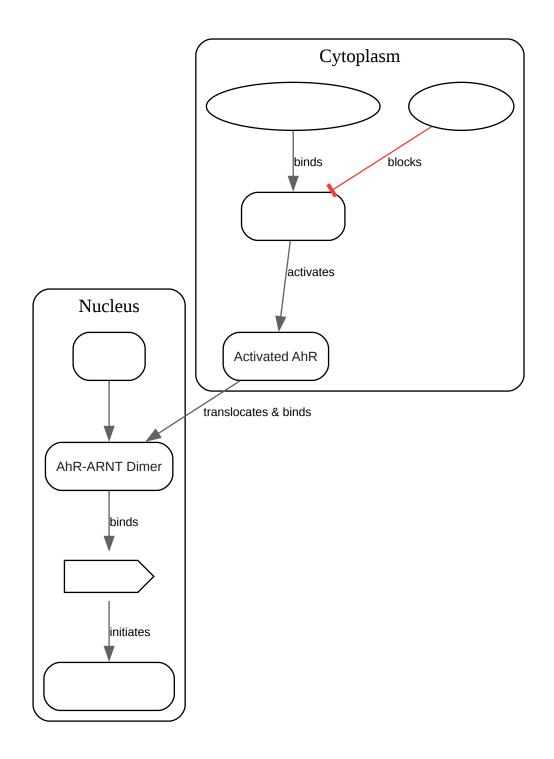
Caption: Experimental workflow for handling CH-223191.



Mechanism of Action: Aryl Hydrocarbon Receptor (AhR) Signaling

CH-223191 is a potent and specific antagonist of the Aryl Hydrocarbon Receptor (AhR).[1][2][3] [4] It functions by blocking the activation of AhR by agonists like 2,3,7,8-tetrachlorodibenzo-p-dioxin (TCDD).[1][2] This prevents the translocation of the AhR to the nucleus, its dimerization with the AhR nuclear translocator (ARNT), and subsequent binding to DNA, which in turn inhibits the transcription of target genes such as cytochrome P450 1A1.[1][2][5]





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Caption: CH-223191 antagonism of the AhR signaling pathway.

Disposal Plan



Proper disposal of **CH-223191** and any contaminated materials is crucial to ensure laboratory and environmental safety.

- Unused Compound and Solutions: Unused CH-223191, as well as any prepared solutions, should be disposed of as hazardous chemical waste. Do not dispose of it down the drain or in regular trash.
- Contaminated Materials: All materials that have come into contact with CH-223191, such as
 pipette tips, tubes, and gloves, should be collected in a designated hazardous waste
 container.
- Institutional Guidelines: Follow all local, state, and federal regulations for hazardous waste disposal. Consult your institution's Environmental Health and Safety (EHS) department for specific protocols and to arrange for waste pickup.
- General Chemical Waste Disposal:
 - Collect all CH-223191 waste in a clearly labeled, sealed, and compatible container.
 - The label should include the chemical name ("CH-223191") and any solvents used.
 - Store the waste container in a designated, secure area until it is collected by your institution's EHS personnel.

Disclaimer: This information is intended as a guide and is based on publicly available data. A complete Safety Data Sheet (SDS) for **CH-223191** should be obtained from your supplier and reviewed before use. Always adhere to the specific safety protocols and procedures established by your institution.

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